

# Safety, handling, and MSDS for 2-Amino-4-nitrobenzenemethanol

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## Compound of Interest

Compound Name: *2-Amino-4-nitrobenzenemethanol*

Cat. No.: *B1266085*

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An In-depth Technical Guide to the Safety, Handling, and Properties of **2-Amino-4-nitrobenzenemethanol**

This technical guide provides comprehensive safety, handling, and toxicological information for **2-Amino-4-nitrobenzenemethanol** (CAS RN: 78468-34-5), a compound of interest for researchers, scientists, and professionals in drug development. Due to its chemical structure, containing both amino and nitro functional groups on a benzene ring, specific precautions are necessary to ensure safe handling and use in a laboratory setting.

## Chemical and Physical Properties

**2-Amino-4-nitrobenzenemethanol**, also known as 2-Amino-4-nitrobenzyl alcohol, is a solid organic compound.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	PubChem[2], Apollo Scientific[1]
Molecular Weight	168.15 g/mol	PubChem[2]
Appearance	Solid	CymitQuimica
CAS Number	78468-34-5	PubChem[2], Apollo Scientific[1]
Purity	97%	CymitQuimica
InChI	InChI=1S/C7H8N2O3/c8-7-3-6(9(11)12)2-1-5(7)4-10/h1-3,10H,4,8H2	CymitQuimica
InChI Key	NFOINKSCQYECSTI-UHFFFAOYSA-N	CymitQuimica
XLogP3	1.2	PubChem[2]
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	168.05349212 Da	PubChem[2]
Monoisotopic Mass	168.05349212 Da	PubChem[2]
Topological Polar Surface Area	92.1 Å <sup>2</sup>	PubChem[2]
Heavy Atom Count	12	PubChem
Complexity	169	PubChem[2]

## Safety and Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Amino-4-nitrobenzenemethanol** is classified as a hazardous substance. The

primary hazards are related to irritation and potential harm upon ingestion.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	H335: May cause respiratory irritation
Acute Toxicity, Oral	4	H302: Harmful if swallowed

(Source: PubChem[2], Apollo Scientific[1])

Precautionary Statements:

A comprehensive list of precautionary statements is provided by the European Chemicals Agency (ECHA) and includes:

- Prevention: P261, P264, P270, P271, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362
- Storage: P403+P233, P405
- Disposal: P501

(Source: PubChem)

## Handling and Storage

Proper handling and storage procedures are critical to minimize risk of exposure and ensure the stability of the compound.

**Handling:**

- Avoid all personal contact, including inhalation of dust.[[1](#)]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust respirator.[[1](#)]
- Use in a well-ventilated area.[[1](#)]
- Do not eat, drink, or smoke when handling this substance.[[1](#)]
- Wash hands thoroughly with soap and water after handling.[[1](#)]
- Contaminated work clothes should be laundered separately before reuse.[[1](#)]

**Storage:**

- Store in original, tightly sealed containers.[[1](#)]
- Keep in a cool, dry, and well-ventilated area.[[1](#)]
- Protect from environmental extremes.[[1](#)]
- Store away from incompatible materials and foodstuff containers.[[1](#)]
- Protect containers from physical damage and check regularly for leaks.[[1](#)]

## Emergency Procedures

In the event of an emergency, follow these procedures:

**Spill Response:**

- Clean up all spills immediately.[[1](#)]
- Avoid breathing dust and contact with skin and eyes.[[1](#)]
- Wear protective clothing, gloves, safety glasses, and a dust respirator.[[1](#)]

- For dry spills, use dry clean-up procedures and avoid generating dust. Sweep up, shovel up, or vacuum up the material and place it in a clean, dry, sealable, labeled container for disposal.[1]
- For wet spills, vacuum or shovel up the material and place it in labeled containers for disposal.[1]
- Wash the spill area with large amounts of water and prevent runoff into drains.[1]

#### Fire Fighting Measures:

- The substance is non-combustible, but containers may burn.[1]
- Use extinguishing media suitable for the surrounding area.[1]
- In case of fire, wear breathing apparatus and protective gloves.[1]
- May emit corrosive fumes when heated.[1]

## Experimental Protocols

While specific toxicological or biological experimental protocols for **2-Amino-4-nitrobenzenemethanol** are not readily available in the public domain, a general synthesis protocol has been reported.

#### General Synthesis of (2-amino-4-nitrophenyl)methanol:

This procedure describes the reduction of 2-amino-4-nitrobenzoic acid to yield (2-amino-4-nitrophenyl)methanol.

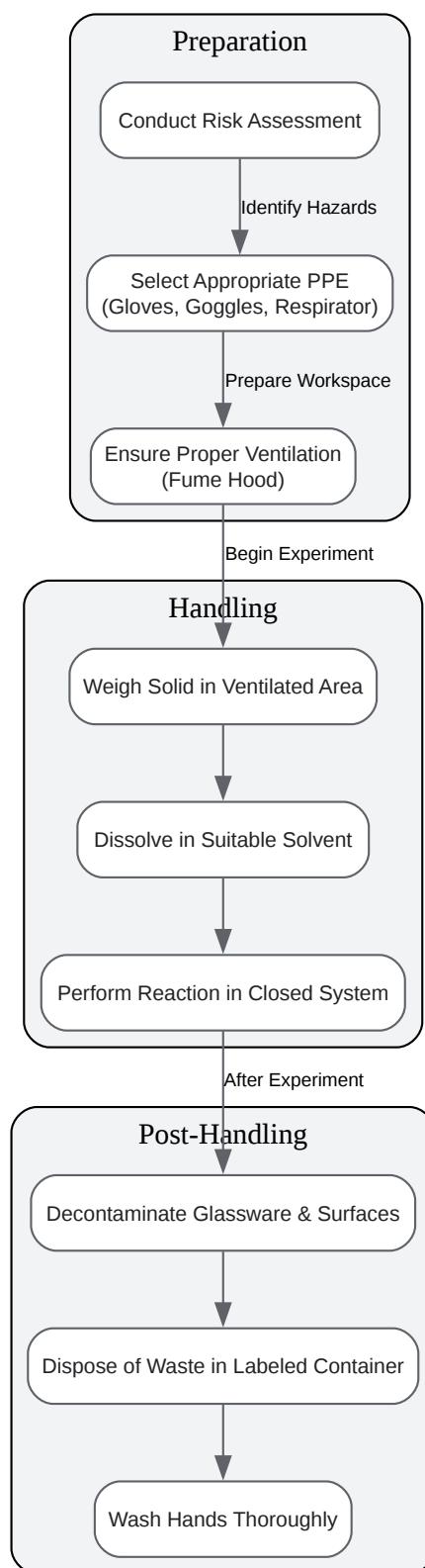
- Materials: 2-amino-4-nitrobenzoic acid, Tetrahydrofuran (THF), Borane-tetrahydrofuran complex (BH<sub>3</sub>-THF), Methanol, Saturated aqueous sodium bicarbonate solution, Diethyl ether, Brine, Anhydrous magnesium sulfate (MgSO<sub>4</sub>).
- Procedure:
  - Dissolve 2-amino-4-nitrobenzoic acid (1.00 g, 5.49 mmol) in THF (20 mL) at room temperature.

- Slowly add BH<sub>3</sub>-THF (21.96 mL, 21.96 mmol) dropwise.
- Stir the reaction mixture continuously for 12 hours at room temperature.
- After completion, cool the mixture in an ice bath and slowly add methanol (100 mL) to quench the reaction.
- Concentrate the reaction mixture and transfer the residue to a separatory funnel containing saturated aqueous sodium bicarbonate solution (50 mL).
- Extract the aqueous layer with diethyl ether (3 x 75 mL).
- Combine the organic layers, wash with brine (50 mL), dry over anhydrous MgSO<sub>4</sub>, filter, and concentrate.
- Suspend the residue in water, filter, and dry to obtain (2-amino-4-nitrophenyl)methanol as an orange solid (650 mg, 70% yield).

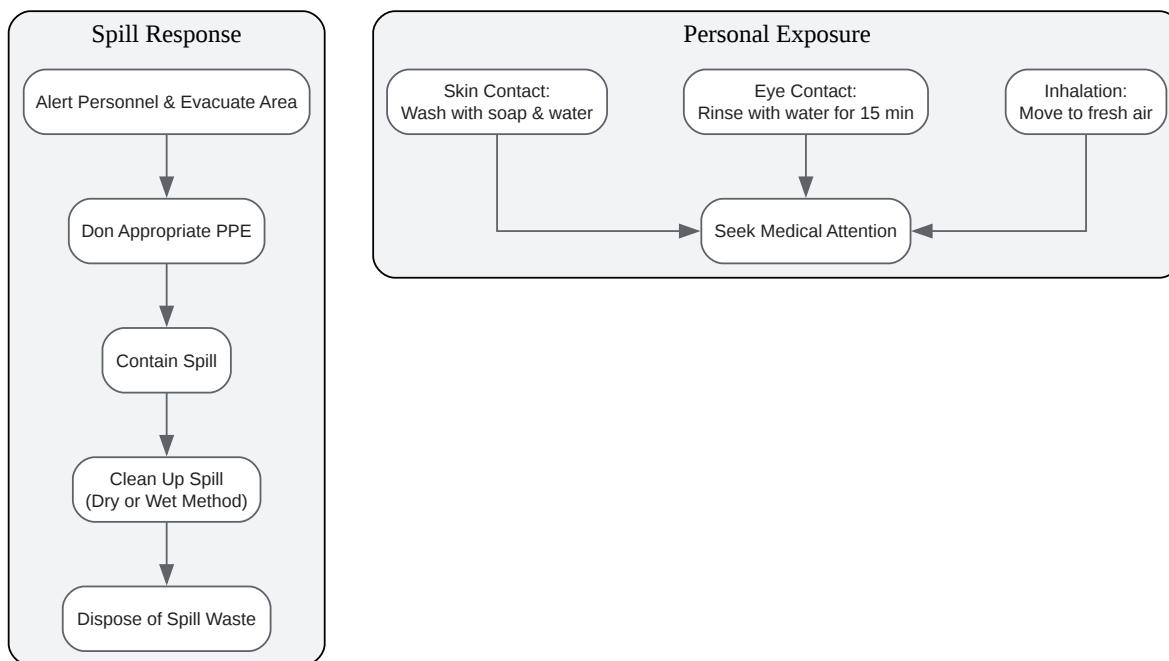
- Characterization: The product can be characterized by <sup>1</sup>H NMR spectroscopy.

## Visualizations

The following diagrams illustrate key workflows for handling **2-Amino-4-nitrobenzenemethanol** safely.

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Caption: General laboratory workflow for safely handling **2-Amino-4-nitrobenzenemethanol**.



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Caption: Emergency response workflow for spills and personal exposure to **2-Amino-4-nitrobenzenemethanol**.

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## References

- 1. [store.apolloscientific.co.uk](http://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]

- 2. 2-Amino-4-nitrobenzyl alcohol | C7H8N2O3 | CID 54198 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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